

# Application Notes and Protocols: Safe Handling and Storage of 1,1-Diiodopropane

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed procedures for the safe handling, storage, and disposal of **1,1-diiodopropane**. Due to the limited availability of specific safety data for **1,1-diiodopropane**, this guide incorporates information from its isomers, 1-iodopropane and 1,3-diiodopropane, to ensure a comprehensive and cautious approach.

## **Quantitative Data Summary**

The following table summarizes the known physical and chemical properties of **1,1-diiodopropane** and its isomers. Data for **1,1-diiodopropane** is sparse, and therefore, some values are estimated or inferred from related compounds.



Property	1,1-Diiodopropane	1-lodopropane	1,3-Diiodopropane
CAS Number	10250-52-9	107-08-4	627-31-6
Molecular Formula	C3H6l2	C₃H7l	C <sub>3</sub> H <sub>6</sub> I <sub>2</sub>
Molecular Weight	295.89 g/mol [1]	169.99 g/mol	295.89 g/mol
Appearance	-	Colorless liquid that discolors in air[2]	Colorless to light orange liquid[3]
Boiling Point	239.33°C (estimate)	101-102 °C	111-113 °C at 31 mmHg[4]
Melting Point	-16.49°C (estimate)	-101 °C	-20 °C
Density	2.4760 g/mL	1.743 g/mL at 25 °C	2.576 g/mL at 25 °C
Flash Point	81.8 ± 13.9 °C (Predicted)	44 °C	>110 °C (>230 °F)
Solubility in Water	-	Slightly soluble	Insoluble[5]
Refractive Index	1.6160	1.504	1.642
InChIKey	GELJRMXFVDEVLN- UHFFFAOYSA-N[1]	PVWOIHVRPOBWPI- UHFFFAOYSA-N	AAAXMNYUNVCMCJ -UHFFFAOYSA-N[4]

## **Experimental Protocols**

### 2.1. Protocol for Safe Handling of 1,1-Diiodopropane

This protocol outlines the necessary precautions for handling **1,1-diiodopropane** in a laboratory setting.

### 2.1.1. Personal Protective Equipment (PPE)

- Eye Protection: Wear chemical safety goggles or a face shield.
- Hand Protection: Wear chemically resistant gloves (e.g., nitrile rubber). Inspect gloves for any signs of degradation before use.



- Body Protection: A lab coat is mandatory. For larger quantities or in case of potential splashes, use a chemical-resistant apron.
- Respiratory Protection: Handle in a well-ventilated area, preferably within a chemical fume hood.[6] If a fume hood is not available or if there is a risk of inhalation, use a NIOSHapproved respirator with an appropriate cartridge for organic vapors.[7]

### 2.1.2. Engineering Controls

- Work in a well-ventilated laboratory.[6]
- A certified chemical fume hood is the preferred engineering control for handling this compound.
- Ensure that an eyewash station and a safety shower are readily accessible in the immediate work area.[7]

### 2.1.3. First Aid Measures

- Inhalation: Move the affected person to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.[6]
- Skin Contact: Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water for at least 15 minutes. Seek medical attention if irritation persists.[7]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[6]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

### 2.1.4. Spill and Leak Procedures

 Small Spills: Absorb the spill with an inert, non-combustible material such as sand, vermiculite, or earth. Place the absorbed material into a sealed, labeled container for proper disposal.



• Large Spills: Evacuate the area. Ensure adequate ventilation. Wear appropriate PPE. Contain the spill and prevent it from entering drains. Absorb the spill with an inert material and collect it in a sealed, labeled container for disposal.

### 2.2. Protocol for Storage of 1,1-Diiodopropane

Proper storage is crucial to maintain the stability and safety of **1,1-diiodopropane**.

- Container: Store in a tightly sealed, properly labeled container.
- Temperature: Store in a cool, dry, and well-ventilated area.[8] For long-term storage, refrigeration (2-8°C) may be recommended, similar to its isomer 1,3-diiodopropane.[5][6]
- Light Sensitivity: This compound may be light-sensitive.[5] Store in an amber or opaque container to protect it from light.
- Incompatible Materials: Keep away from strong oxidizing agents and strong bases.

### 2.3. Protocol for Waste Disposal of **1,1-Diiodopropane**

Dispose of **1,1-diiodopropane** and its containers in accordance with local, state, and federal regulations.

- Chemical Waste: Collect waste **1,1-diiodopropane** in a sealed, labeled container. This material should be treated as hazardous waste.
- Contaminated Materials: Any materials used to clean up spills (e.g., absorbent pads, gloves) should also be placed in a sealed, labeled container and disposed of as hazardous waste.
- Do not dispose of this chemical down the drain.

## 2.4. Experimental Protocol: Synthesis of a gem-Diiodoalkane via Alkylation (Adapted for **1,1-Diiodopropane**)

gem-Diiodoalkanes are valuable precursors in organic synthesis, for example, in Simmons-Smith cyclopropanation reactions.[6][9] The following is an adapted protocol for the synthesis of a more substituted gem-diiodoalkane from **1,1-diiodopropane**.



Objective: To perform an alkylation reaction on **1,1-diiodopropane**.

### Materials:

### • 1,1-Diiodopropane

- Anhydrous tetrahydrofuran (THF)
- Sodium bis(trimethylsilyl)amide (NaHMDS) or Lithium bis(trimethylsilyl)amide (LiHMDS)
- Alkyl halide (e.g., methyl iodide)
- Dry ice/acetone bath
- Standard glassware for anhydrous reactions (e.g., flame-dried flasks, Schlenk line)
- Magnetic stirrer and stir bar

#### Procedure:

- Set up a flame-dried, three-necked round-bottom flask equipped with a magnetic stir bar, a thermometer, a nitrogen inlet, and a rubber septum.
- Under a nitrogen atmosphere, dissolve NaHMDS or LiHMDS in anhydrous THF in the reaction flask.
- Cool the solution to -78°C using a dry ice/acetone bath.
- Slowly add a solution of **1,1-diiodopropane** in anhydrous THF to the cooled base solution via syringe. Stir the mixture at -78°C for 30 minutes.
- Add the alkyl halide (e.g., methyl iodide) dropwise to the reaction mixture at -78°C.
- Allow the reaction to stir at -78°C for several hours, monitoring the progress by thin-layer chromatography (TLC).
- Once the reaction is complete, quench the reaction by slowly adding a saturated aqueous solution of ammonium chloride.

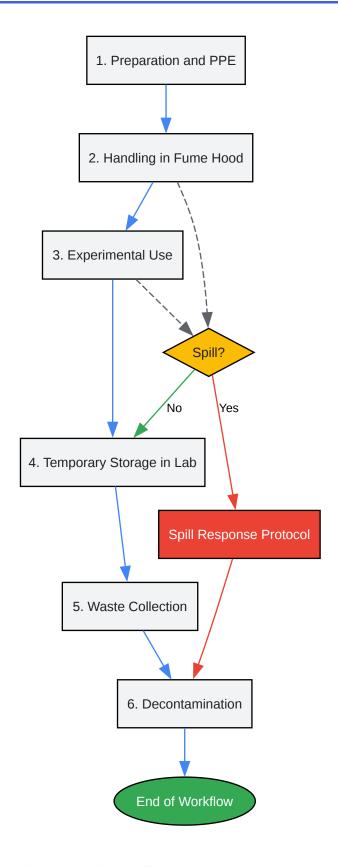


- Allow the mixture to warm to room temperature.
- Extract the product with a suitable organic solvent (e.g., diethyl ether or ethyl acetate).
- Wash the combined organic layers with brine, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by flash column chromatography on silica gel.

## **Mandatory Visualizations**

Diagram 1: Safe Handling Workflow for 1,1-Diiodopropane



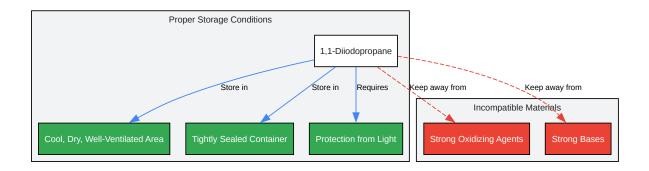


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Caption: Workflow for the safe handling of **1,1-diiodopropane**.



### Diagram 2: Logical Relationships in Storage and Incompatibilities



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Caption: Storage conditions and material incompatibilities.

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